

Application Notes and Protocols for HD-800, a Selective Tubulin Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HD-800

Cat. No.: B1192844

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These application notes provide detailed information and protocols for the proper handling, storage, and application of **HD-800**, a high-affinity and selective colchicine site tubulin inhibitor.

1. Compound Information

HD-800 is a potent small molecule inhibitor of tubulin polymerization. It binds to the colchicine site on β -tubulin, disrupting microtubule dynamics, which leads to cell cycle arrest and apoptosis. Its chemical name is N-(4-Methoxyphenyl)-N,5-dimethylfuro[2,3-d]pyrimidin-4-amine.

Property	Value
IUPAC Name	N-(4-Methoxyphenyl)-N,5-dimethylfuro[2,3-d]pyrimidin-4-amine
Molecular Formula	C ₁₅ H ₁₅ N ₃ O ₂
Molecular Weight	269.30 g/mol
CAS Number	Not available
Appearance	Solid
Purity	>98%
Solubility	Soluble in DMSO

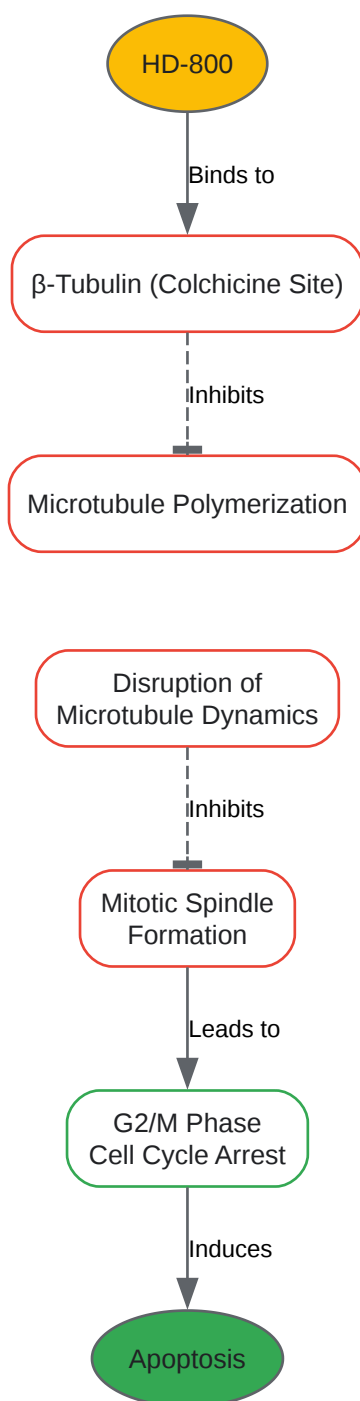
2. Storage and Handling

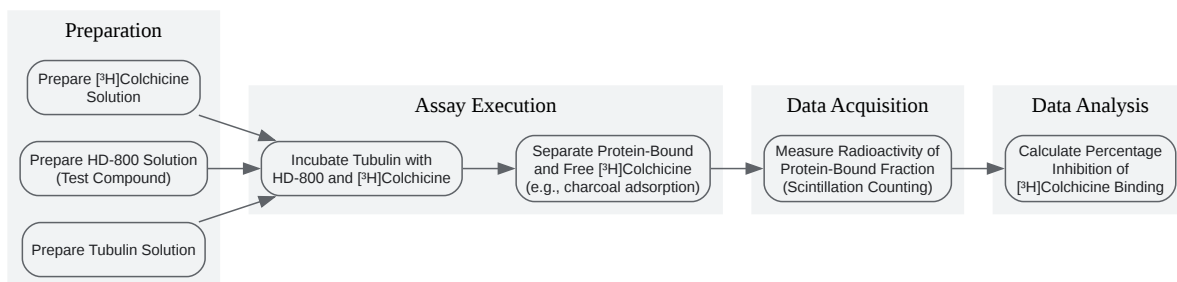
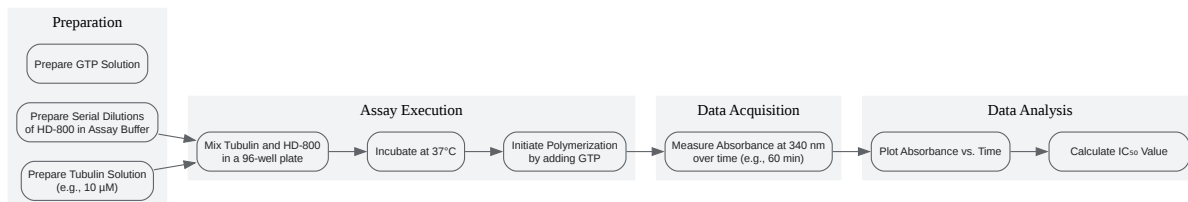
Proper storage and handling of **HD-800** are crucial to maintain its stability and ensure user safety.

Condition	Recommendation
Long-term Storage	Store at -20°C for several months to years.
Short-term Storage	Store at 0-4°C for days to weeks. [1]
Shipping	Shipped at ambient temperature as a non-hazardous chemical. [1]
Handling	Handle in a well-ventilated area. Avoid direct contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
Stability	The product is stable for a few weeks during ordinary shipping and customs procedures. [1] For long-term stability, follow the recommended storage conditions.

3. Mechanism of Action and Signaling Pathway

HD-800 functions as a microtubule-destabilizing agent by binding to the colchicine site on β -tubulin. This binding prevents the polymerization of tubulin dimers into microtubules. The disruption of microtubule dynamics interferes with the formation of the mitotic spindle, a critical structure for chromosome segregation during cell division. This leads to an arrest of the cell cycle at the G2/M phase, ultimately triggering the intrinsic apoptotic pathway and programmed cell death.





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References

- 1. aacrjournals.org [aacrjournals.org]
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